

(2S,3S)-3-aminopentan-2-ol CAS number and identifiers

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Compound of Interest

Compound Name: (2S,3S)-3-aminopentan-2-ol

Cat. No.: B15315865

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(2S,3S)-3-Aminopentan-2-ol: A Technical Overview

This guide provides a comprehensive overview of the chemical identifiers for **(2S,3S)-3-aminopentan-2-ol**. Due to the limited availability of specific experimental and biological data for this stereoisomer in publicly accessible literature, this document also presents general methodologies for the synthesis and potential biological activities associated with the broader class of β -amino alcohols. This information is intended for researchers, scientists, and professionals in drug development.

Core Identifiers and Physicochemical Properties

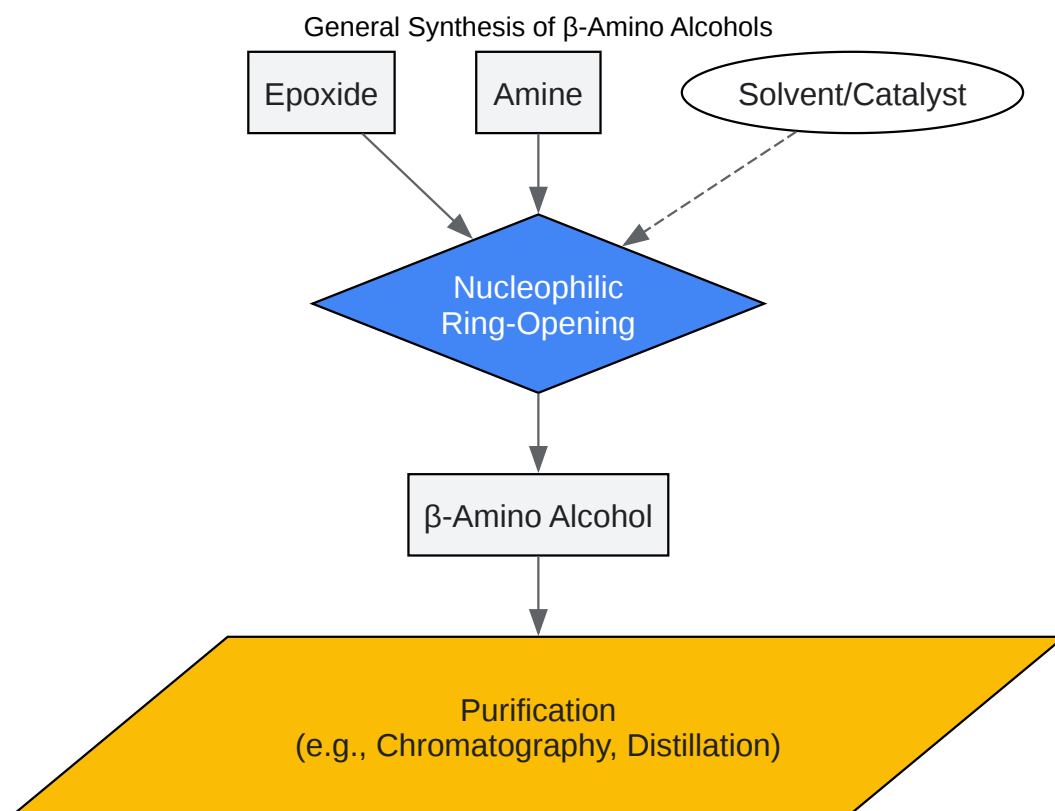
(2S,3S)-3-Aminopentan-2-ol, also recognized by its IUPAC name (2S,3S)-2-aminopentan-3-ol, is a specific stereoisomer of the amino alcohol 3-aminopentan-2-ol. The precise arrangement of its functional groups in three-dimensional space is defined by the (2S,3S) designation. The following table summarizes its key identifiers and computed physicochemical properties.

Identifier Type	Value
CAS Number	180187-00-2
PubChem CID	10080347
IUPAC Name	(2S,3S)-2-aminopentan-3-ol
Molecular Formula	C ₅ H ₁₃ NO
Molecular Weight	103.16 g/mol
InChI	InChI=1S/C5H13NO/c1-3-5(7)4(2)6/h4-5,7H,3,6H2,1-2H3/t4-,5-/m0/s1
InChIKey	JPGZDACJIPHKML-WHFBIAKZSA-N
Canonical SMILES	CC--INVALID-LINK--N">C@@HO

General Synthesis of β -Amino Alcohols

While a specific, detailed experimental protocol for the synthesis of **(2S,3S)-3-aminopentan-2-ol** is not readily available in the cited literature, a common and versatile method for the synthesis of β -amino alcohols involves the nucleophilic ring-opening of epoxides with amines. [1] This reaction is a cornerstone in the synthesis of this class of compounds.

The general workflow for this synthesis is depicted in the diagram below. The reaction typically proceeds by the attack of an amine on one of the carbon atoms of the epoxide ring, leading to the formation of the corresponding β -amino alcohol. The regioselectivity and stereoselectivity of the reaction can often be controlled by the choice of reactants, catalysts, and reaction conditions.



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Caption: General workflow for the synthesis of β -amino alcohols.

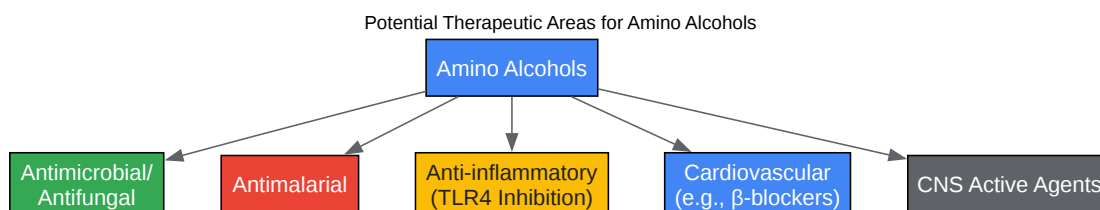
Potential Biological Activities of Amino Alcohols

The amino alcohol functional group is a key pharmacophore in a wide range of biologically active compounds. While the specific biological activity of **(2S,3S)-3-aminopentan-2-ol** is not documented in the provided search results, the broader class of amino alcohols has been shown to exhibit a variety of therapeutic effects. This suggests potential areas of investigation for novel amino alcohol-containing compounds.

The potential biological activities of this chemical class are diverse and include:

- **Antimicrobial and Antifungal Activity:** Certain amino alcohols have demonstrated inhibitory effects against various strains of bacteria and fungi.[2]
- **Antimalarial Properties:** The amino alcohol moiety is a critical feature in several antimalarial drugs.[3]
- **Anti-inflammatory Effects:** Some β -amino alcohol derivatives have been identified as inhibitors of the Toll-Like Receptor 4 (TLR4) mediated inflammatory response, indicating potential for development as anti-sepsis therapeutics.[4]
- **Cardiovascular and CNS Applications:** The amino alcohol structure is present in many pharmaceuticals, including beta-blockers used for hypertension and other cardiovascular conditions, as well as drugs targeting the central nervous system.[5]

The logical relationship of these potential therapeutic areas is illustrated in the following diagram.



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Caption: Potential therapeutic applications of the amino alcohol class of compounds.

Conclusion

(2S,3S)-3-Aminopentan-2-ol is a distinct chemical entity with well-defined identifiers. While specific experimental data on its synthesis and biological function are not widely published, its structural classification as a β -amino alcohol places it within a class of compounds of significant interest to the pharmaceutical and life sciences industries. The general synthetic routes and broad spectrum of biological activities associated with amino alcohols provide a valuable framework for future research and development involving this and related molecules. Further investigation is warranted to elucidate the specific properties and potential applications of the (2S,3S) stereoisomer.

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